

Technical Guide: Safety and Handling of BOC-L-phenylalanine-d8

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Compound of Interest

Compound Name: BOC-L-phenylalanine-d8

Cat. No.: B044246

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Disclaimer: This document provides a comprehensive overview of the safety and handling procedures for **BOC-L-phenylalanine-d8**. Specific safety data for the deuterated form is limited; therefore, this guide is primarily based on the well-documented safety profile of its non-deuterated counterpart, BOC-L-phenylalanine (CAS No. 13734-34-4). The isotopic labeling with deuterium is not expected to significantly alter the chemical hazards. However, users should always consult the specific Safety Data Sheet (SDS) provided by their supplier and adhere to all institutional and local safety regulations.

Hazard Identification and Classification

BOC-L-phenylalanine is generally not classified as a hazardous substance according to Regulation (EC) No. 1272/2008 and the 2012 OSHA Hazard Communication Standard.^{[1][2][3]}^[4] However, as with any laboratory chemical, appropriate caution should be exercised.

- GHS Classification: This substance does not meet the criteria for classification.^{[1][2]}
- Potential Health Effects:
 - Inhalation: May cause respiratory tract irritation.^[5]
 - Skin Contact: Not classified as a skin irritant.^{[1][2]}
 - Eye Contact: Not classified as an eye irritant, though some related compounds like the methyl ester can cause serious eye irritation.^{[1][2][6]} Flushing eyes with water is

recommended as a precaution.[3]

- Ingestion: May be harmful if swallowed.
- Other Hazards: The enrichment of fine dust can lead to the danger of a dust explosion.[1][2]
The substance is not considered to be persistent, bioaccumulative, and toxic (PBT) or very persistent and very bioaccumulative (vPvB).[1][3]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of BOC-L-phenylalanine.

Property	Value	Source
CAS Number	13734-34-4	[1][7]
Molecular Formula	C ₁₄ H ₁₉ NO ₄	[3][7][8]
Molecular Weight	265.31 g/mol	[3][7][8]
Appearance	White powder / solid	[7][8]
Melting Point	80 - 90 °C	[7][9]
Optical Rotation	[α] ₂₀ /D = +25 ± 2° (c=1 in EtOH)	[7][9]
Purity	≥ 99%	[1][7]

Handling, Storage, and Disposal

Proper handling and storage are crucial to maintain the integrity of the compound and ensure laboratory safety.

Handling

- General Hygiene: Keep away from food, drink, and animal feed.[1] Wash hands thoroughly after handling.

- Ventilation: Use in a well-ventilated area. Provide appropriate exhaust ventilation at places where dust is formed.[\[1\]](#)[\[3\]](#)
- Dust Formation: Avoid the formation of dust and aerosols.[\[3\]](#)[\[4\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents.[\[1\]](#)[\[2\]](#)[\[5\]](#) Violent reactions can occur.[\[1\]](#)[\[2\]](#)

Storage

- Conditions: Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#) The recommended storage temperature is between 2°C and 8°C.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Containers: Keep containers tightly closed.[\[4\]](#)

Disposal

- Method: Dispose of unused or surplus material through a licensed disposal company.[\[3\]](#)
- Contaminated Packaging: Dispose of as unused product in accordance with federal, state, and local environmental control regulations.[\[3\]](#)

First Aid Measures

The following table outlines the recommended first aid procedures.

Exposure Route	First Aid Procedure	Source
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician if symptoms occur.	[1][3]
Skin Contact	Take off contaminated clothing. Rinse skin with water or shower. Wash off with soap and plenty of water.	[1][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1][3]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor if you feel unwell.	[1][3]

Personal Protective Equipment (PPE)

Appropriate PPE should be worn to minimize exposure.

- Eye/Face Protection: Wear safety glasses with side-shields conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Hand Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[4]
- Respiratory Protection: If dust is generated, a particulate respirator (like a P95 or N95) may be necessary.[2]
- Body Protection: Wear a laboratory coat.

Illustrative Experimental Protocol: Peptide Coupling

BOC-L-phenylalanine-d8 is primarily used in peptide synthesis. The following is a generalized protocol for coupling it to another amino acid ester, adapted from common laboratory procedures.[\[10\]](#)[\[11\]](#)

Objective: To synthesize a dipeptide by coupling **BOC-L-phenylalanine-d8** with a phenylalanine ethyl ester.

Materials:

- **BOC-L-phenylalanine-d8**
- L-Phenylalanine ethyl ester hydrochloride
- Iso-butyl chloroformate
- N-methylmorpholine (NMM)
- Chloroform (or Dichloromethane - DCM)
- 1M Hydrochloric acid (HCl)
- Brine (saturated NaCl solution)
- Magnesium sulfate (MgSO₄)

Procedure:

- Activation: Dissolve **BOC-L-phenylalanine-d8** (1 equivalent) in chloroform in a round-bottom flask.
- Add N-methylmorpholine (1 equivalent) and iso-butyl chloroformate (1 equivalent) to the solution.
- Stir the mixture at room temperature for approximately one hour to activate the carboxylic acid.
- Coupling: In a separate flask, dissolve L-Phenylalanine ethyl ester hydrochloride (1 equivalent) in chloroform and add N-methylmorpholine (1 equivalent).

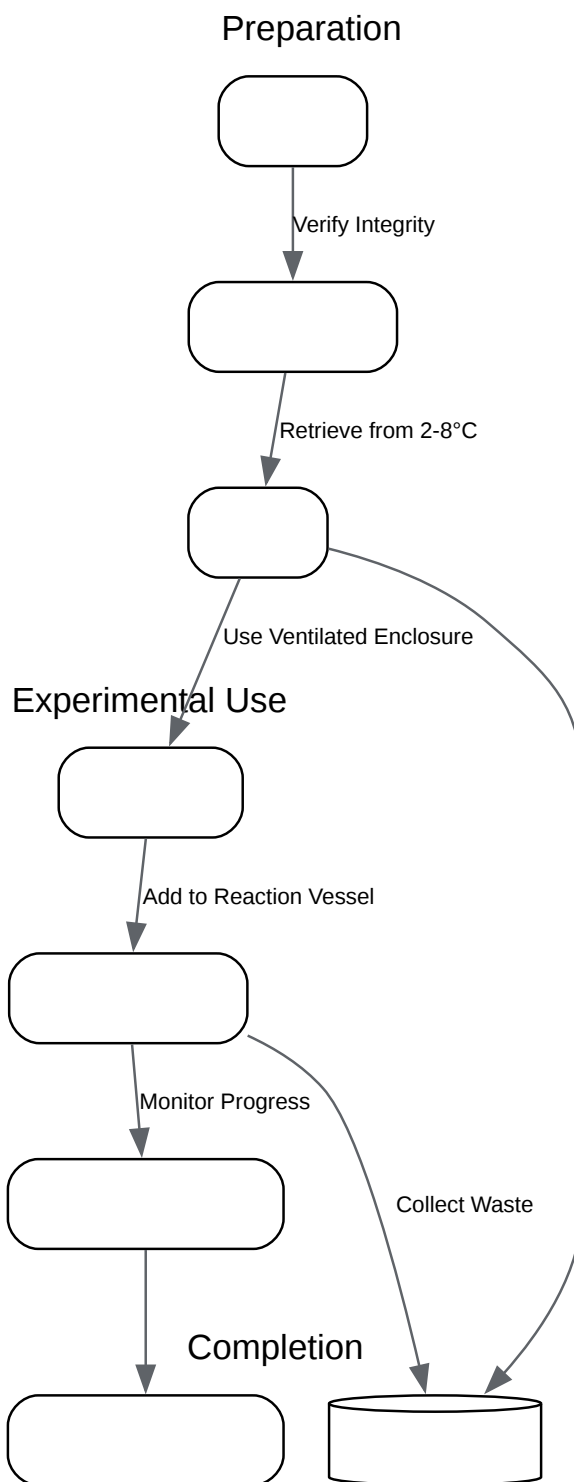
- Add the amino acid ester solution to the activated **BOC-L-phenylalanine-d8** mixture.
- Stir the reaction overnight at room temperature.
- Workup: Dilute the reaction mixture with chloroform.
- Wash the organic layer sequentially with 1M HCl, water, and brine.
- Dry the organic layer over anhydrous MgSO_4 .
- Isolation: Filter the drying agent and evaporate the solvent under reduced pressure to obtain the crude dipeptide product. Further purification can be performed via column chromatography if necessary.

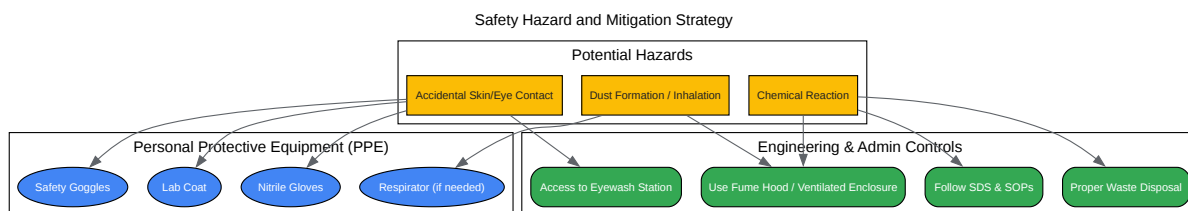
Note: No special precautions regarding anhydrous conditions or inert atmospheres are typically required for this type of reaction on a standard laboratory scale.[\[11\]](#)

Diagrams

The following diagrams illustrate a typical workflow for handling **BOC-L-phenylalanine-d8** and the logical relationships between hazards and safety measures.

Handling Workflow for BOC-L-phenylalanine-d8

[Click to download full resolution via product page](#)Caption: General laboratory workflow for handling **BOC-L-phenylalanine-d8**.



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Caption: Relationship between hazards and corresponding safety measures.

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